

# physical and chemical properties of lead(II) oleate

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## Compound of Interest

Compound Name: LEAD OLEATE

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## Lead(II) Oleate: A Comprehensive Technical Guide

For: Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides an in-depth overview of the physical and chemical properties of lead(II) oleate. It includes a summary of its quantitative data, detailed experimental protocols for its synthesis, and a discussion of its primary applications and associated toxicological hazards. This document is intended to serve as a comprehensive resource for professionals in research and development who are working with or exploring the uses of this organometallic compound.

## Introduction

Lead(II) oleate, with the chemical formula  $\text{Pb}(\text{C}_{18}\text{H}_{33}\text{O}_2)_2$ , is a metal salt of oleic acid, commonly referred to as a "metal soap".<sup>[1]</sup> It is a lead-based organometallic compound that typically presents as a white, waxy solid.<sup>[2]</sup> Due to the long hydrocarbon chains of the oleate ligands, lead(II) oleate exhibits excellent solubility in non-polar organic solvents, a property that is critical for its applications.<sup>[3]</sup> It is most notably utilized as a precursor in the controlled synthesis of lead-containing nanomaterials, such as lead sulfide (PbS) nanocrystals, which have applications in photovoltaics and bio-imaging.<sup>[3]</sup> It has also been historically used as a drying agent in paints and varnishes and as an additive in extreme pressure lubricating oils.<sup>[1]</sup> <sup>[2]</sup> Given its lead content, the compound is highly toxic and poses significant health and environmental risks.<sup>[4]</sup><sup>[5]</sup>

## Physical and Chemical Properties

Lead(II) oleate is characterized as a white, waxy powder or solid.<sup>[2]</sup> It is insoluble in water but soluble in various organic solvents, including ethanol, benzene, ether, and turpentine.<sup>[1][2]</sup> The state of **lead oleate** can vary, being a liquid at 16% lead content and a solid at 37% lead content.<sup>[1]</sup>

## Data Summary

The key physical and chemical properties of lead(II) oleate are summarized in the table below for easy reference and comparison.

Property	Value	Citation(s)
Molecular Formula	C <sub>36</sub> H <sub>66</sub> O <sub>4</sub> Pb	<sup>[2][4]</sup>
Molar Mass	770.11 g/mol	<sup>[2][4]</sup>
Appearance	White powder or waxy solid	<sup>[2]</sup>
Melting Point	80 °C (Note: Some sources report 45-50 °C)	<sup>[2][6]</sup>
Boiling Point	360 °C at 760 mmHg	<sup>[2]</sup>
Relative Density	1.25	<sup>[2]</sup>
Solubility in Water	Insoluble	<sup>[1][2]</sup>
Solubility (Organic)	Soluble in ethanol, benzene, ether, turpentine, carbon disulfide	<sup>[1][2]</sup>
Flash Point	270.1 °C	<sup>[2]</sup>
Vapor Pressure	3.7 x 10 <sup>-6</sup> mmHg at 25 °C	<sup>[2]</sup>
CAS Number	1120-46-3	<sup>[1][2][4]</sup>

## Experimental Protocols

The following sections detail common experimental methodologies for the synthesis and characterization of lead(II) oleate.

## Synthesis of Lead(II) Oleate

### Method 1: Salt Metathesis Reaction

This is a common and straightforward method for producing lead(II) oleate through the interaction of an aqueous lead salt solution with an alkali metal oleate.[\[2\]](#)

- Materials: Lead(II) nitrate ( $\text{Pb}(\text{NO}_3)_2$ ), Sodium oleate ( $\text{NaC}_{18}\text{H}_{33}\text{O}_2$ ), Deionized water, Stainless-steel lined reactor with stirring and heating capabilities, Centrifuge, Drying oven.
- Procedure:
  - Dissolve lead(II) nitrate crystals in deionized water and filter the solution to remove any impurities.[\[2\]](#)
  - Transfer the lead(II) nitrate solution to a stainless-steel lined reactor and heat to 85-90 °C.[\[2\]](#)
  - Prepare a separate aqueous solution of sodium oleate.
  - Slowly add the sodium oleate solution dropwise to the heated lead(II) nitrate solution while maintaining constant stirring. The reaction temperature should be kept at 85-90 °C.[\[2\]](#)
  - A white precipitate of lead(II) oleate will form immediately upon the addition of the sodium oleate solution.
  - After the addition is complete, continue stirring for a short period to ensure the reaction goes to completion.
  - Separate the lead(II) oleate precipitate from the reaction mixture via centrifugation.[\[2\]](#)
  - Wash the precipitate with hot water to remove any remaining nitrate salts.[\[2\]](#)
  - Dry the final product in an oven at 85-90 °C.[\[2\]](#)

- Once dried, the product can be ground to the desired particle size.[\[2\]](#)

## Method 2: Direct Reaction of Lead Oxide with Oleic Acid

This method involves the high-temperature reaction between a lead oxide and oleic acid.[\[7\]](#)

- Materials: Lead(II) oxide (PbO), Oleic acid (C<sub>18</sub>H<sub>34</sub>O<sub>2</sub>), Reaction vessel with heating and stirring, Hot ethanol (for washing), Petroleum ether (for dissolution), Vacuum drying oven.
- Procedure:
  - Combine a stoichiometric ratio of lead(II) oxide and oleic acid in a suitable reaction vessel.[\[7\]](#)
  - Heat the mixture to a high temperature while stirring until a transparent solution is formed, indicating the completion of the reaction which produces lead(II) oleate and water.[\[7\]](#)
  - Allow the solution to cool. Wash the product with hot ethanol to remove any unreacted oleic acid.[\[7\]](#)
  - Dissolve the washed product in petroleum ether.[\[7\]](#)
  - Evaporate the petroleum ether and dry the resulting viscous lead(II) oleate under vacuum to obtain the pure product.[\[7\]](#)

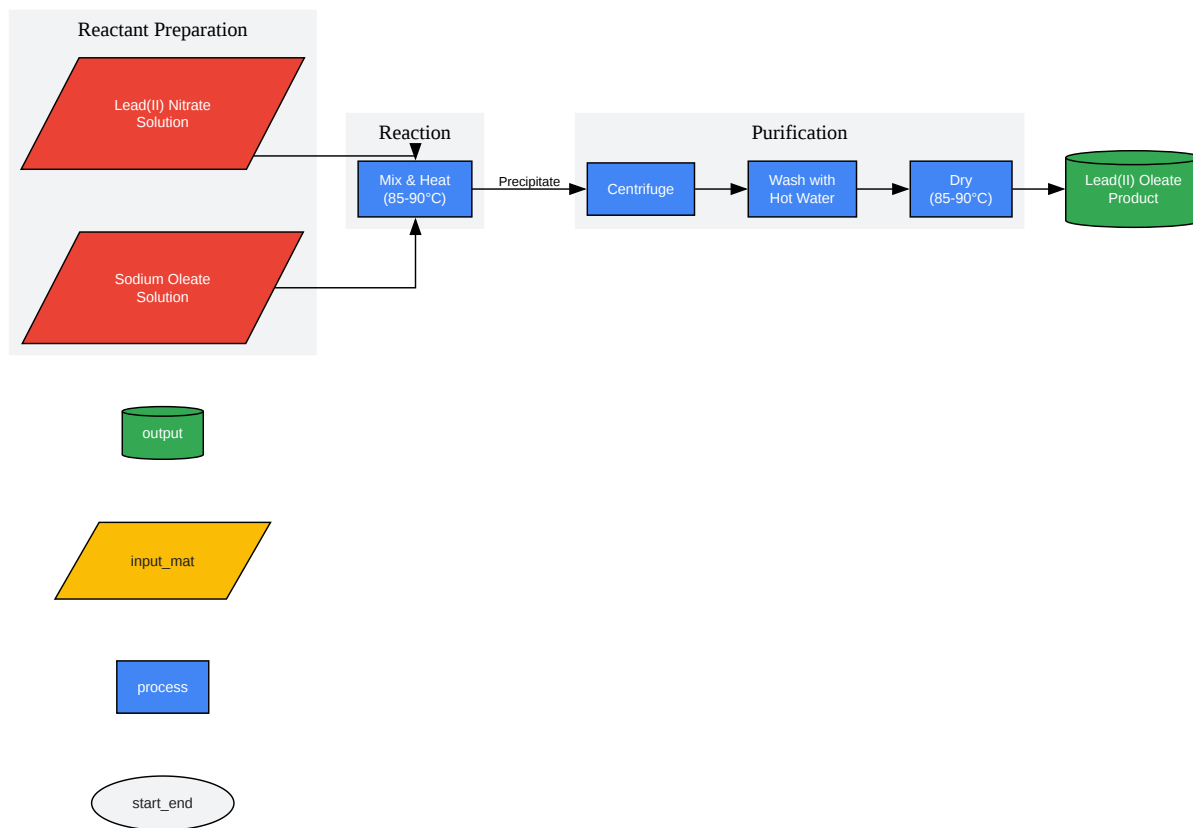
## Characterization Methods

- Melting Point Determination: The melting point can be determined using a standard melting point apparatus or by Differential Scanning Calorimetry (DSC), which provides a more precise melting endotherm.
- Solubility Testing: To determine solubility, excess lead(II) oleate is added to a known volume of a specific solvent. The mixture is agitated at a constant temperature (e.g., 20 °C) until equilibrium is reached.[\[6\]](#) The saturated solution is then filtered, and a known volume is evaporated to dryness. The mass of the remaining solute is used to calculate the solubility in grams per 100 mL of solvent.[\[6\]](#)

- **Structural Analysis (FTIR):** Fourier-Transform Infrared (FTIR) spectroscopy can be used to confirm the formation of the salt. The spectrum should show the disappearance of the characteristic carboxylic acid O-H stretch from oleic acid and the appearance of strong carboxylate ( $\text{COO}^-$ ) stretches.
- **Purity Analysis (Elemental Analysis):** The purity of the synthesized lead(II) oleate can be confirmed through elemental analysis to determine the percentage of lead, carbon, and hydrogen, which can then be compared to the theoretical values.

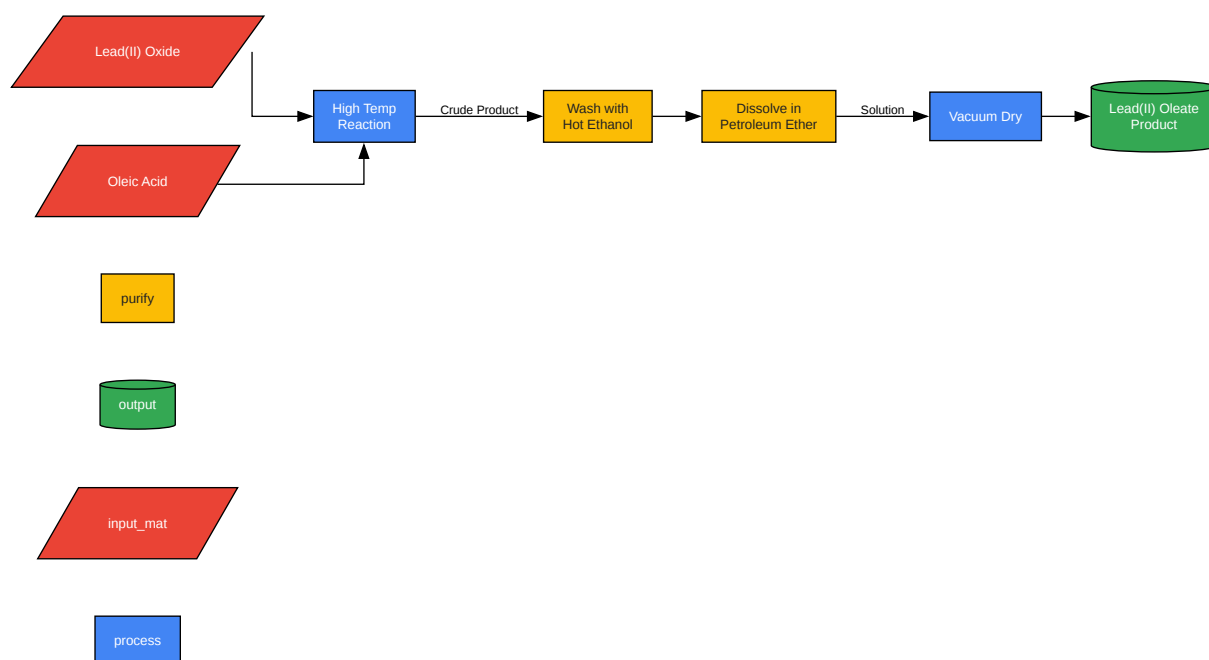
## Visualizations

The following diagrams illustrate the experimental workflows for the synthesis of lead(II) oleate and the relationship between its properties and applications.



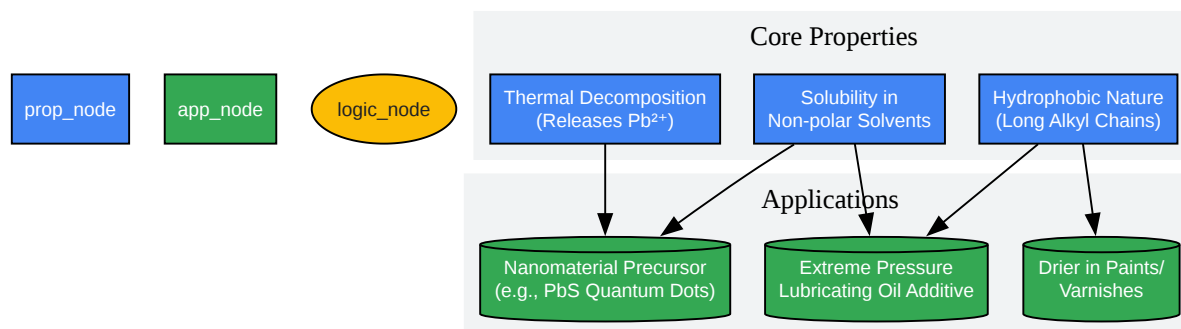
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Caption: Workflow for the synthesis of Lead(II) Oleate via salt metathesis.



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Caption: Workflow for the synthesis of Lead(II) Oleate via direct reaction.



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Caption: Relationship between properties and applications of Lead(II) Oleate.

## Applications and Relevance

While its use has declined in many areas due to its toxicity, lead(II) oleate remains a significant compound in specific fields of research and industry.

- **Nanomaterial Synthesis:** Its primary modern application is as a lead precursor in the synthesis of high-quality lead chalcogenide nanocrystals, such as PbS and PbSe.[3] Its solubility in non-polar solvents and its role as a capping agent are critical for controlling the size, shape, and colloidal stability of the resulting nanoparticles.[3] These nanomaterials are researched for use in NIR photodetectors, solar cells, and biological imaging probes.[3]
- **Industrial Uses:** Historically, it has been used as a drier in oil-based paints and varnishes to accelerate the polymerization and oxidation (drying) processes.[1] It also functions as an extreme pressure additive in lubricating oils and as a water-resistant impregnating agent for fibers.[2]

## Safety and Toxicology

Professionals handling lead(II) oleate must exercise extreme caution due to its high toxicity, which is primarily attributed to its lead content.[5]



- Hazard Classification: Lead(II) oleate is classified as harmful if swallowed or inhaled.[4] It is a suspected carcinogen and mutagen and is known to be a reproductive toxin, with the potential to damage fertility or the unborn child.[4][5]
- Target Organs: Prolonged or repeated exposure may cause damage to organs, with the most sensitive targets being the neurological, renal, and reproductive systems.[4][5] Lead encephalopathy is the most severe neurological effect.[5]
- Exposure and Handling: Handling should occur in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, must be worn.[8] Avoid the formation of dust and aerosols.[8] Dermal absorption can occur, and this is enhanced if the skin is damaged.[5]
- Environmental Impact: Lead compounds are significant environmental contaminants.[9] Although lead(II) oleate is sparingly soluble in water, it can release lead(2+) ions into the environment, which are toxic to aquatic life.[9] Disposal must be handled by licensed chemical destruction plants.[8]

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